

In-Depth Technical Guide: 3-Octyn-2-one (CAS: 1119-58-0)

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Compound of Interest

Compound Name: 3-Octyn-2-one

CAS No.: 1119-58-0

Cat. No.: B15837982

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical characterization, synthesis, and potential biological relevance of **3-Octyn-2-one**. All quantitative data is presented in structured tables, and detailed experimental protocols are provided. Visualizations of the synthetic workflow and a hypothetical biological signaling pathway are included to facilitate understanding.

Core Chemical and Physical Properties

3-Octyn-2-one, also known as oct-3-yn-2-one, is an organic compound with the chemical formula $C_8H_{12}O$.^[1] It belongs to the class of α,β -acetylenic ketones, characterized by a ketone functional group conjugated with a carbon-carbon triple bond.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O	[1]
Molecular Weight	124.18 g/mol	[1]
CAS Number	1119-58-0	[1]
IUPAC Name	oct-3-yn-2-one	[1]
Synonyms	Butyl(acetyl)acetylene, Acetylbutylacetylene	[2]
Appearance	Not explicitly stated, likely a liquid	
Boiling Point	Not experimentally determined	
Melting Point	Not experimentally determined	
Density	Not experimentally determined	
Solubility	Insoluble in water; soluble in alcohol	[3]

Spectroscopic Characterization

Detailed spectroscopic analysis is crucial for the unambiguous identification and characterization of **3-Octyn-2-one**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹ H NMR (Predicted)	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.3	s	3H	H-1 (CH ₃ -C=O)	
~2.2	t	2H	H-5 (CH ₂ -C≡)	
~1.5	sextet	2H	H-6	
~1.4	sextet	2H	H-7	
~0.9	t	3H	H-8	

¹³ C NMR (Predicted)	Chemical Shift (ppm)	Assignment
~185	C-2 (C=O)	
~95	C-4 (C≡C)	
~80	C-3 (C≡C)	
~30	C-1 (CH ₃ -C=O)	
~28	C-5	
~22	C-6	
~20	C-7	
~13	C-8	

Infrared (IR) Spectroscopy

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
C=O stretch (conjugated ketone)	~1680-1665	Strong
C≡C stretch (internal alkyne)	~2260-2190	Medium to Weak
C-H stretch (sp ³)	~2960-2850	Medium to Strong

Mass Spectrometry (MS)

The electron ionization mass spectrum of **3-Octyn-2-one** is expected to show a molecular ion peak (M⁺) at m/z = 124. Key fragmentation patterns would likely involve:

- Loss of a methyl group (-CH₃): Resulting in a fragment at m/z = 109.
- Loss of an acetyl group (-COCH₃): Leading to a fragment at m/z = 81.
- Cleavage of the butyl group: Generating various smaller fragments.

Experimental Protocols

Synthesis of 3-Octyn-2-one

A plausible method for the synthesis of **3-Octyn-2-one** is the Sonogashira coupling of 1-hexyne with acetyl chloride.^{[4][5]} This reaction is typically catalyzed by a palladium complex and a copper(I) co-catalyst in the presence of a base.

Materials:

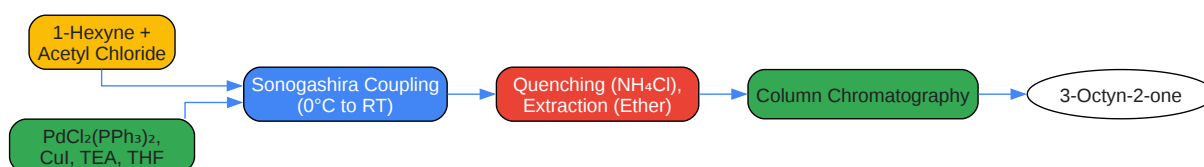
- 1-Hexyne
- Acetyl chloride
- Bis(triphenylphosphine)palladium(II) dichloride ($\text{PdCl}_2(\text{PPh}_3)_2$)
- Copper(I) iodide (CuI)
- Triethylamine (TEA)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Diethyl ether
- Anhydrous magnesium sulfate
- Argon or Nitrogen gas

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel, add bis(triphenylphosphine)palladium(II) dichloride (0.02 eq) and copper(I) iodide (0.04 eq) under an inert atmosphere (argon or nitrogen).
- Add anhydrous THF, followed by triethylamine (2.5 eq) and 1-hexyne (1.0 eq).
- Cool the reaction mixture to 0 °C in an ice bath.
- Add acetyl chloride (1.1 eq) dropwise via the dropping funnel over 30 minutes.

- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **3-Octyn-2-one**.

Visualization of the Synthetic Workflow:



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Synthetic workflow for **3-Octyn-2-one**.

Biological Activity Assay: Cytotoxicity Evaluation (MTT Assay)

Given the presence of an α,β -unsaturated carbonyl system, a common structural motif in compounds with cytotoxic activity, a standard MTT assay can be used to evaluate the potential of **3-Octyn-2-one** to inhibit cell proliferation.[6]

Materials:

- Human cancer cell line (e.g., HeLa, MCF-7)
- Dulbecco's Modified Eagle Medium (DMEM) with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- **3-Octyn-2-one**

Procedure:

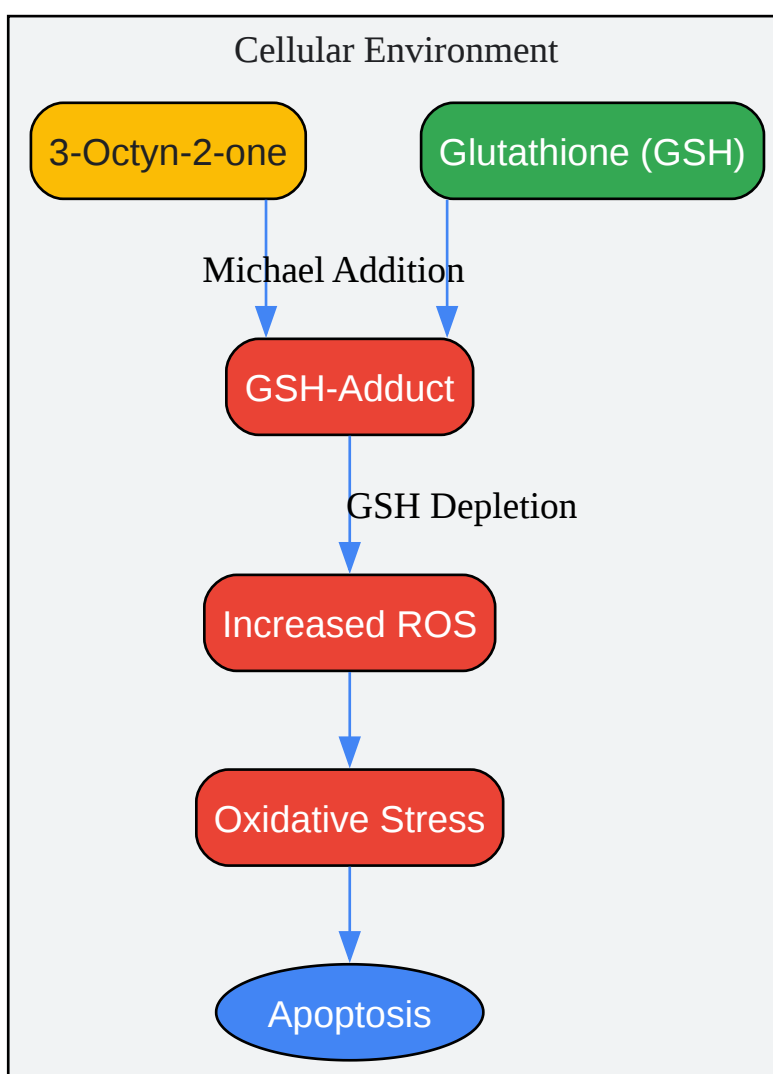
- Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere.
- Prepare a stock solution of **3-Octyn-2-one** in DMSO and make serial dilutions in the cell culture medium.
- Remove the old medium from the wells and add 100 µL of the medium containing various concentrations of **3-Octyn-2-one**. Include a vehicle control (DMSO) and a positive control (a known cytotoxic agent).
- Incubate the plate for 48 or 72 hours.
- Add 10 µL of MTT solution to each well and incubate for 4 hours.
- Remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.

- Calculate the cell viability as a percentage of the vehicle control and determine the IC₅₀ value.

Hypothetical Biological Signaling Pathway

α,β -Unsaturated carbonyl compounds, including acetylenic ketones, are known electrophiles that can react with biological nucleophiles via a Michael addition reaction.^{[6][7][8][9]} A primary target for such compounds in a cellular context is the tripeptide glutathione (GSH), a key antioxidant. Depletion of cellular GSH can lead to an increase in reactive oxygen species (ROS) and induce oxidative stress, which in turn can trigger various downstream signaling pathways, including apoptosis.

Visualization of a Hypothetical Signaling Pathway:



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Hypothetical pathway of **3-Octyn-2-one** induced cytotoxicity.

Disclaimer: The biological signaling pathway presented is hypothetical and based on the known reactivity of the α,β -unsaturated carbonyl functional group. Specific experimental validation for **3-Octyn-2-one** is required to confirm this mechanism of action.

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